

Cross-Validation of JZP-MA-11 PET with Autoradiography: A Comparative Guide

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Compound of Interest

Compound Name: *Jzp-MA-11*

Cat. No.: *B12390081*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of [¹⁸F]Jzp-MA-11 positron emission tomography (PET) and in vitro autoradiography for the quantification of α/β -hydrolase domain 6 (ABHD6). While a direct head-to-head quantitative correlation study between these two modalities for [¹⁸F]Jzp-MA-11 has not been published, this document summarizes the available data for each technique, presents detailed experimental protocols, and discusses the validation of this novel PET tracer.

Executive Summary

[¹⁸F]Jzp-MA-11 is a novel PET ligand developed for the in vivo imaging of ABHD6, an enzyme implicated in various neurological and metabolic disorders.^{[1][2]} Preclinical studies have demonstrated its potential for imaging ABHD6 in both rodents and non-human primates.^{[1][2]} Validation of this tracer has been supported by in vitro autoradiography, which confirms its specific binding to ABHD6-rich regions. This guide will delve into the separate findings from PET and autoradiography studies to provide a comprehensive overview for researchers.

Data Presentation

In Vivo PET Imaging with [18F]Jzp-MA-11

PET studies with [18F]Jzp-MA-11 have demonstrated its ability to cross the blood-brain barrier and accumulate in brain regions known to express ABHD6. The following table summarizes key quantitative findings from preclinical PET imaging in mice.

Organ	Baseline SUV (mean ± SD)	Blocked SUV (mean ± SD)	% in vivo blocking
Brain	0.85 ± 0.07	0.45 ± 0.05	47%
Heart	1.23 ± 0.15	0.65 ± 0.10	47%
Kidneys	3.45 ± 0.50	1.80 ± 0.30	48%
Liver	2.10 ± 0.25	1.15 ± 0.20	45%

Data represents the average of the summed PET images between 17 and 60 minutes post-injection in C57BL6 mice. Blocking was performed with a non-radiolabeled Jzp-MA-11. Data extracted from the supporting information of Mardon et al., J Med Chem, 2023.[3]

In Vitro Autoradiography with [18F]Jzp-MA-11

In vitro autoradiography on mouse brain sections has been used to confirm the specific binding of [18F]Jzp-MA-11 to ABHD6. The table below presents quantitative data from these experiments.

Condition	Binding Intensity (DLU/mm ²) (mean ± SD)	% Block
[18F]Jzp-MA-11 only	150 ± 20	N/A
+ Jzp-MA-11 (unlabeled)	50 ± 10	67%
+ WWL70	60 ± 12	60%

DLU = Digital Light Units. Data obtained from incubation of [18F]Jzp-MA-11 with healthy C57BL6 mouse brain sections. Jzp-MA-11 and WWL70 (a known ABHD6 inhibitor) were used

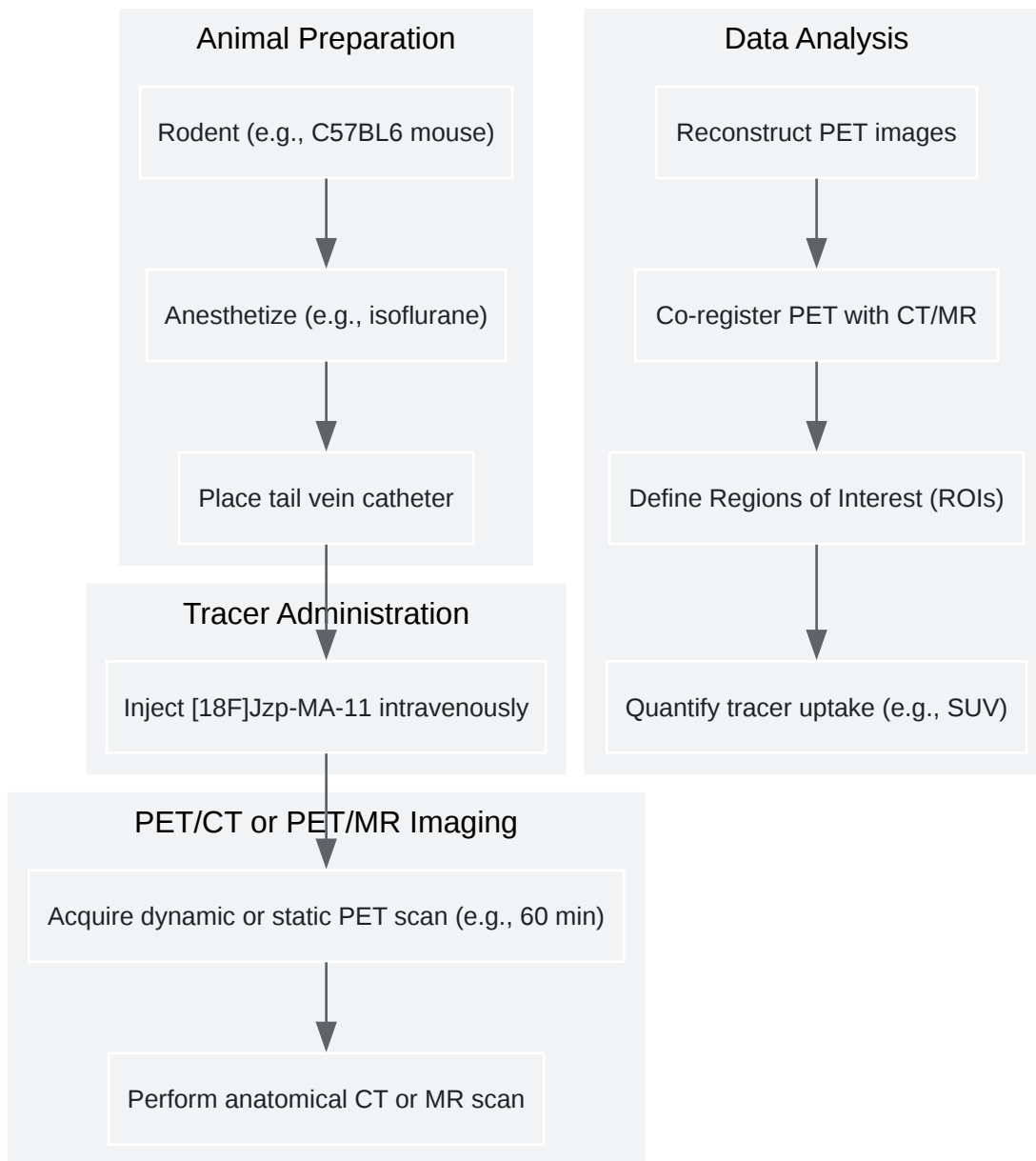
as blockers. Data extracted from the supporting information of Mardon et al., J Med Chem, 2023.[3]

Experimental Protocols

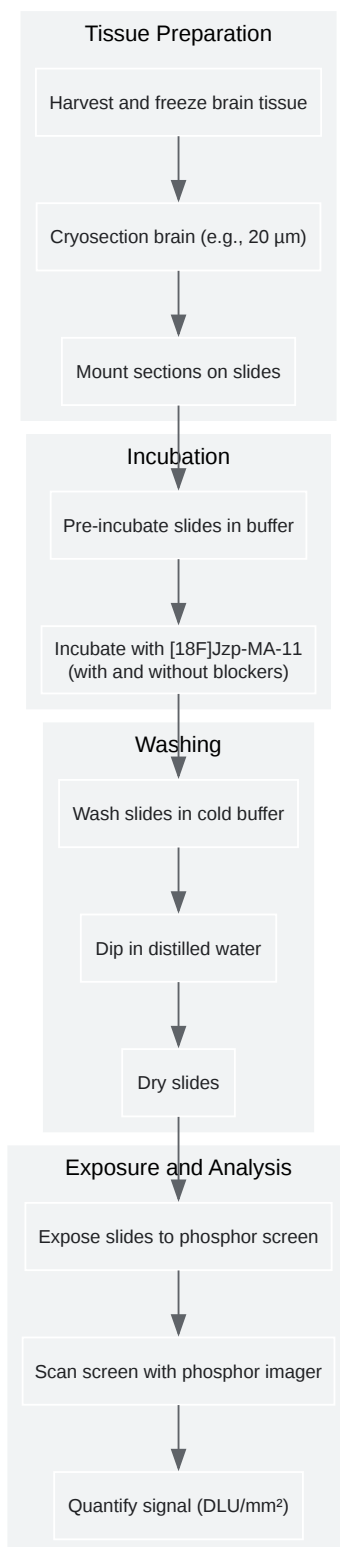
[18F]Jzp-MA-11 PET Imaging Protocol (Rodent)

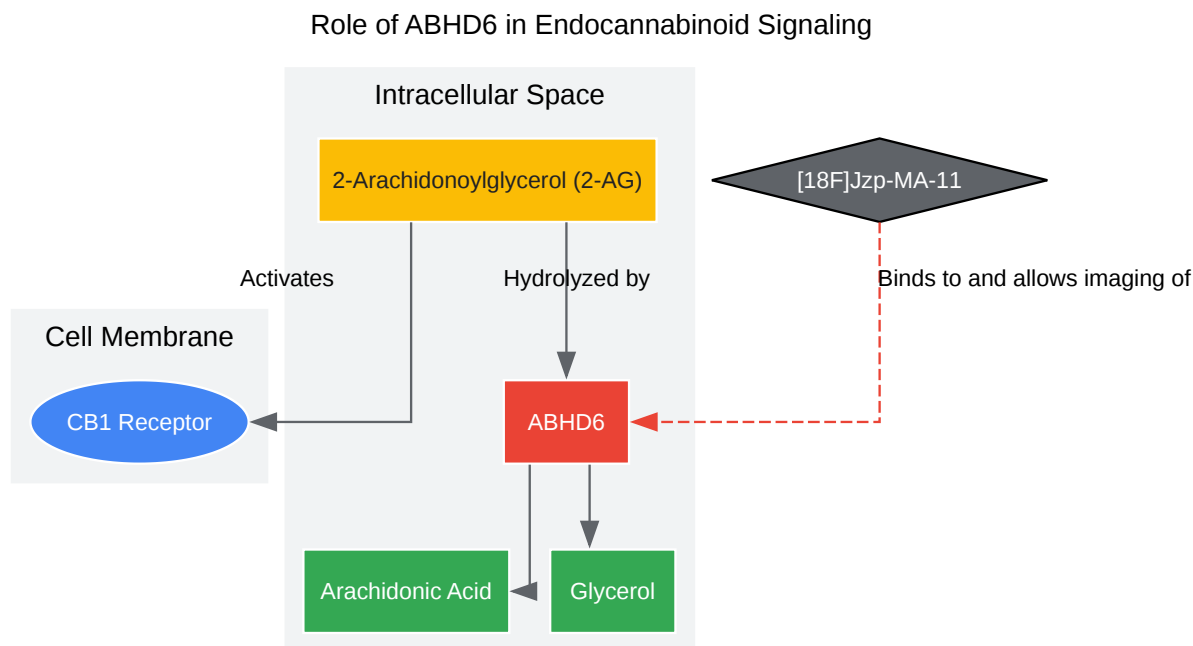
A detailed workflow for a typical preclinical PET imaging study with [18F]Jzp-MA-11 is outlined below.

[18F]Jzp-MA-11 PET Imaging Workflow



[18F]Jzp-MA-11 In Vitro Autoradiography Workflow





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References

- 1. Utilizing PET and MALDI Imaging for Discovery of a Targeted Probe for Brain Endocannabinoid α / β -Hydrolase Domain 6 (ABHD6) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Preclinical validation of a novel brain-penetrant PET ligand for visualization of histone deacetylase 6: a potential imaging target for neurodegenerative diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
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